

Gatifloxacin-d4 (CAS: 1190043-25-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gatifloxacin-d4*

Cat. No.: *B563244*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Gatifloxacin-d4** (CAS: 1190043-25-4), a deuterated analog of the fourth-generation fluoroquinolone antibiotic, Gatifloxacin. This document is intended to serve as a comprehensive resource, detailing its chemical and physical properties, its primary application as an internal standard in analytical methodologies, and the fundamental mechanism of action of its parent compound.

Core Compound Information

Gatifloxacin-d4 is a stable, isotopically labeled version of Gatifloxacin, where four hydrogen atoms on the methylpiperazinyl group have been replaced with deuterium. This substitution results in a higher molecular weight, allowing for its use as an ideal internal standard in mass spectrometry-based quantification of Gatifloxacin in various biological matrices. Its primary utility lies in pharmacokinetic, bioequivalence, and metabolism studies where precise and accurate measurement of the active drug substance is critical.

Physicochemical and Analytical Data

A summary of the key quantitative data for **Gatifloxacin-d4** is presented in the table below, offering a clear comparison of its properties.

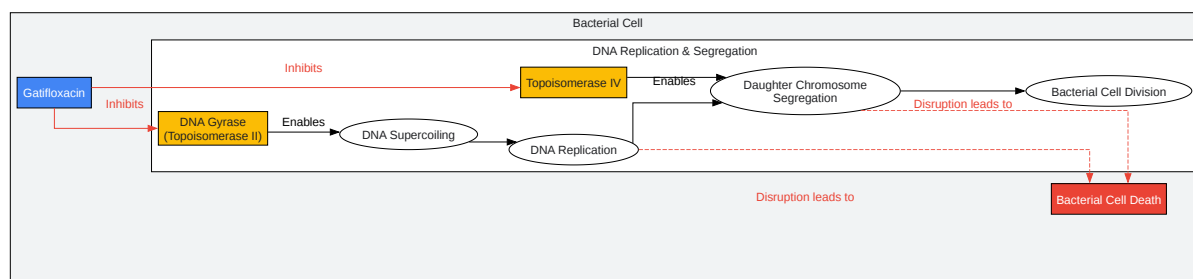
Property	Value	Source
CAS Number	1190043-25-4	[1][2]
Molecular Formula	C ₁₉ H ₁₈ D ₄ FN ₃ O ₄	[3]
Molecular Weight	379.42 g/mol	[2][3]
Exact Mass	379.18454134 Da	
Appearance	White to Off-White Solid/Powder	
Melting Point	175-177°C	
LogP	2.37420	
Polar Surface Area (PSA)	83.80 Å ²	
Storage Temperature	Refrigerator, -20°C	

Mechanism of Action: Inhibition of Bacterial DNA Replication

Gatifloxacin, the non-deuterated parent compound, exerts its bactericidal effects by targeting two essential bacterial enzymes: DNA gyrase and topoisomerase IV. These enzymes are crucial for bacterial DNA replication, transcription, repair, and recombination.

- **DNA Gyrase (Topoisomerase II):** This enzyme is responsible for introducing negative supercoils into the bacterial DNA, a process vital for the initiation of DNA replication and transcription. Gatifloxacin binds to the A subunit of DNA gyrase, preventing the re-ligation of the DNA strands after cleavage. This leads to the accumulation of double-strand breaks in the bacterial chromosome, ultimately causing cell death.
- **Topoisomerase IV:** This enzyme plays a critical role in the segregation of newly replicated daughter chromosomes. Gatifloxacin inhibits the B subunit of topoisomerase IV, preventing the decatenation of interlinked chromosomes. This disruption of chromosomal segregation also contributes to the bactericidal activity of the drug.

The dual-targeting mechanism of fourth-generation fluoroquinolones like Gatifloxacin is thought to reduce the likelihood of the development of bacterial resistance.



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Gatifloxacin's mechanism of action targeting bacterial DNA replication.

Experimental Protocols: Quantification of Gatifloxacin in Human Plasma using LC-MS/MS with Gatifloxacin-d4 as an Internal Standard

The following is a representative protocol for the quantitative analysis of Gatifloxacin in human plasma, a common application for **Gatifloxacin-d4**. This method is based on techniques described in the literature for Gatifloxacin analysis.

Materials and Reagents

- Gatifloxacin analytical standard
- **Gatifloxacin-d4** (Internal Standard)
- Human plasma (blank)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)

Preparation of Stock and Working Solutions

- Gatifloxacin Stock Solution (1 mg/mL): Accurately weigh and dissolve Gatifloxacin in methanol.
- **Gatifloxacin-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Gatifloxacin-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Gatifloxacin stock solution in 50:50 methanol:water to create calibration standards. Prepare a working solution of **Gatifloxacin-d4** at an appropriate concentration in the same diluent.

Sample Preparation (Solid Phase Extraction)

- Spiking: To 200 μ L of human plasma, add 20 μ L of the **Gatifloxacin-d4** working solution. For calibration standards, add 20 μ L of the respective Gatifloxacin working solution. For quality control (QC) samples, spike with known concentrations of Gatifloxacin.
- Precipitation: Add 600 μ L of acidified water to each sample, vortex, and centrifuge.
- SPE Cartridge Conditioning: Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.

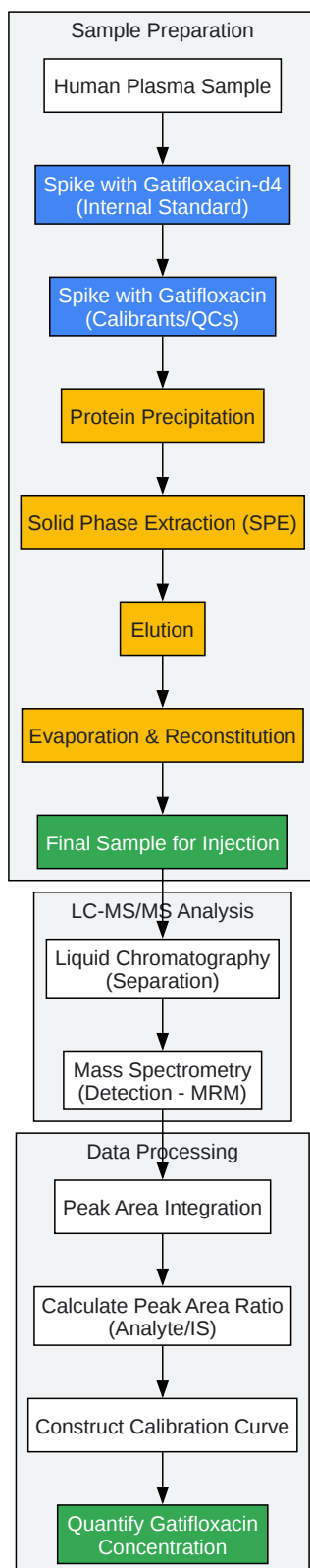
- Loading: Load the supernatant from the precipitation step onto the conditioned SPE cartridges.
- Washing: Wash the cartridges with 1 mL of water.
- Elution: Elute the analyte and internal standard with 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 200 μ L of the mobile phase.

LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 3.5 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: A suitable gradient to ensure separation of Gatifloxacin from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Gatifloxacin: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - **Gatifloxacin-d4**: Monitor the transition from the precursor ion (m/z) to a specific product ion. (Note: The precursor ion for **Gatifloxacin-d4** will be higher than that of Gatifloxacin due to the deuterium labeling).

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Gatifloxacin to **Gatifloxacin-d4** against the nominal concentration of the calibration standards.
- Determine the concentration of Gatifloxacin in the plasma samples by interpolating their peak area ratios from the calibration curve.



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Workflow for the quantification of Gatifloxacin using **Gatifloxacin-d4**.

Conclusion

Gatifloxacin-d4 is an indispensable tool for researchers and drug development professionals involved in the study of Gatifloxacin. Its use as an internal standard ensures the reliability and accuracy of analytical data, which is fundamental for the successful progression of preclinical and clinical studies. This guide provides the core technical information required to effectively utilize **Gatifloxacin-d4** in a research setting.

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